

Application Notes and Protocols for Reactive Yellow 185 in Textile Dyeing Research

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Compound of Interest

Compound Name: Reactive yellow 185

Cat. No.: B1168554

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These application notes provide a comprehensive overview of the use of C.I. **Reactive Yellow 185** for dyeing cellulosic textiles, particularly cotton. The information is compiled from technical data sheets and established principles of reactive dyeing. While specific research studies detailing the application of **Reactive Yellow 185** were not available in the public domain, the following protocols and data represent a standard approach for the use of similar reactive dyes.

Properties of Reactive Yellow 185

Reactive Yellow 185 is a water-soluble azo dye known for its bright, greenish-yellow shade. It is primarily used for dyeing cellulosic fibers such as cotton, linen, and viscose. The dye forms a covalent bond with the hydroxyl groups of the cellulose under alkaline conditions, resulting in excellent wash fastness.

Chemical and Physical Properties:

Property	Value
C.I. Name	Reactive Yellow 185
CAS Number	111211-44-0
Molecular Formula	C27H24ClK3N8O15S4
Molecular Weight	981.53 g/mol
Appearance	Greenish-yellow powder
Solubility	High in water

Experimental Protocols

The following is a generalized protocol for the exhaust dyeing of cotton fabric with **Reactive Yellow 185**. The parameters can be optimized to achieve desired shades and performance.

Materials and Equipment

- Scoured and bleached 100% cotton fabric
- **Reactive Yellow 185** dye
- Glauber's salt (anhydrous sodium sulfate)
- Soda ash (sodium carbonate)
- Acetic acid
- Non-ionic soaping agent
- Laboratory dyeing machine (e.g., Mathis Labomat or similar)
- Spectrophotometer for color measurement
- Standard laboratory glassware

Dyeing Procedure

- Preparation of the Dyebath:
 - Set the liquor ratio (the ratio of the weight of the goods to the volume of the dyebath) to 1:20.
 - Add the required amount of **Reactive Yellow 185**, previously dissolved in a small amount of warm water, to the dyebath.
 - Add the specified amount of Glauber's salt to the dyebath.
- Dyeing Cycle:
 - Enter the cotton fabric into the dyebath at room temperature.
 - Run the machine for 10 minutes.
 - Raise the temperature to 60°C over 20 minutes.
 - Run the machine for 30 minutes at 60°C.
 - Add the required amount of soda ash, previously dissolved in water, to the dyebath in two portions over 10 minutes.
 - Continue the dyeing process for a further 60 minutes at 60°C.
- Aftertreatment (Washing-off):
 - Drain the dyebath.
 - Rinse the fabric with cold water for 10 minutes.
 - Neutralize the fabric with a 0.5 g/L solution of acetic acid at 40°C for 10 minutes.
 - Soap the fabric with a 2 g/L solution of a non-ionic soaping agent at 95°C for 15 minutes.
 - Rinse the fabric with hot water for 10 minutes.
 - Rinse the fabric with cold water for 10 minutes.

- Squeeze and air-dry the fabric.

Experimental Workflow Diagram

Caption: Experimental workflow for the exhaust dyeing of cotton with **Reactive Yellow 185**.

Data Presentation

Recipe for Different Shades

The following table provides a sample recipe for achieving light, medium, and deep shades on cotton fabric. These are starting points and may require optimization based on the specific fabric and equipment used.

Component	Light Shade (0.5% owf)	Medium Shade (1.5% owf)	Deep Shade (3.0% owf)
Reactive Yellow 185	0.5%	1.5%	3.0%
Glauber's Salt	40 g/L	60 g/L	80 g/L
Soda Ash	10 g/L	15 g/L	20 g/L
Liquor Ratio	1:20	1:20	1:20
Dyeing Temperature	60°C	60°C	60°C
Dyeing Time	60 min	60 min	60 min

% owf = percentage on the weight of fabric

Fastness Properties

The following table summarizes the expected fastness properties of cotton dyed with **Reactive Yellow 185** according to ISO standards.

Fastness Property	ISO Standard	Rating (1-5, 5 is best)
Light Fastness	ISO 105-B02	5-6
Washing Fastness (Staining)	ISO 105-C06	4-5
Washing Fastness (Change in Shade)	ISO 105-C06	5
Water Fastness (Staining)	ISO 105-E01	4-5
Water Fastness (Change in Shade)	ISO 105-E01	5
Perspiration Fastness (Staining)	ISO 105-E04	4-5
Perspiration Fastness (Change in Shade)	ISO 105-E04	5
Dry Rubbing Fastness	ISO 105-X12	4-5
Wet Rubbing Fastness	ISO 105-X12	4

Signaling Pathways and Logical Relationships

Dye-Fiber Interaction

The dyeing process with reactive dyes involves several key stages. Initially, the dye is adsorbed onto the surface of the fiber from the aqueous solution, a process facilitated by the presence of an electrolyte like Glauber's salt, which reduces the natural repulsion between the anionic dye and the negatively charged cotton fiber. In the subsequent fixation stage, the addition of an alkali, such as soda ash, raises the pH of the dyebath. This high pH activates the hydroxyl groups on the cellulose, which then act as nucleophiles, attacking the reactive group on the dye molecule to form a strong, permanent covalent bond.

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